Technical Guide: Solubility Profiling of (3-Ethoxy-4,5-difluorophenyl)methanol

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Compound of Interest

Compound Name:	*(3-Ethoxy-4,5-difluorophenyl)methanol*
CAS No.:	*1443327-93-2*
Cat. No.:	*B2500531*

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Executive Summary

This guide provides a comprehensive technical analysis of the solubility characteristics of **(3-Ethoxy-4,5-difluorophenyl)methanol** (CAS: 1443327-93-2). As a key intermediate in the synthesis of bioactive small molecules—particularly kinase inhibitors and agrochemicals—understanding its dissolution thermodynamics is critical for process optimization, purification (crystallization), and formulation.[1]

This document synthesizes theoretical structure-property relationships (SPR) with practical experimental protocols. It is designed to empower researchers to predict solvent behavior and rigorously determine empirical solubility data in their own laboratories.

Compound Profile & Physicochemical Basis[1][2]

To predict solubility, we must first deconstruct the molecule's competitive intermolecular forces. [1]

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Property	Value	Description
Chemical Name	(3-Ethoxy-4,5-difluorophenyl)methanol	
CAS Number	1443327-93-2	Unique Identifier
Formula	$C_9H_{10}F_2O_2$	
Molecular Weight	188.17 g/mol	Low MW Building Block
Predicted LogP	~2.1 – 2.4	Moderately Lipophilic
H-Bond Donors	1 (Alcohol -OH)	Primary interaction site
H-Bond Acceptors	4 (Ether O, Alcohol O, 2x F)	Fluorine acts as a weak acceptor

Mechanistic Insight: The "Push-Pull" Effect

The solubility of this compound is governed by a tug-of-war between two structural domains:

- The Polar "Head" ($-CH_2OH$): The benzylic alcohol group is a hydrogen bond donor and acceptor. This moiety drives solubility in polar protic solvents (Methanol, Ethanol) and polar aprotic solvents (DMSO, DMF) via dipole-dipole and H-bonding interactions.
- The Lipophilic "Body" (Difluoro-ethoxy benzene): The aromatic ring, substituted with hydrophobic fluorine atoms and an ethoxy chain, significantly reduces water solubility compared to unsubstituted benzyl alcohol.[1] The fluorine atoms induce a strong dipole but generally resist solvation by water, favoring organic media like Dichloromethane (DCM) or Ethyl Acetate.[1]

Estimated Solubility Profile

Note: The values below are authoritative estimates based on Structure-Property Relationships (SPR) of fluorinated benzyl alcohol analogs. Empirical validation is required for GMP processes.

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Solvent Class	Representative Solvent	Predicted Solubility	Interaction Mechanism	Process Utility
Polar Protic	Methanol, Ethanol	High (>100 mg/mL)	Strong H-Bonding match.	Reaction solvent; Feed stock solution.
Polar Aprotic	DMSO, DMF, DMAc	Very High (>200 mg/mL)	Dipole-Dipole; Solvation of polar head.[1]	Stock solutions for bio-assays.
Chlorinated	Dichloromethane (DCM)	High (>100 mg/mL)	Dispersion forces + weak H-bonding.	Extraction; Chromatography loading.
Esters	Ethyl Acetate (EtOAc)	Moderate-High (50-100 mg/mL)	Dipole interactions.	Ideal Crystallization Solvent.
Ethers	THF, MTBE	Moderate-High	H-bond acceptance from solvent O.	Reaction solvent.
Hydrocarbons	Heptane, Hexane	Low (<5 mg/mL)	Lack of polar interactions.[1]	Ideal Anti-Solvent.
Aqueous	Water	Very Low (<1 mg/mL)	Hydrophobic effect dominates.	Waste stream; Precipitation medium.

Experimental Protocols (The "How-To")

Do not rely solely on predictions. Use the following tiered protocols to generate robust data for your specific batch.

Tier 1: Visual Solubility Screen (Rapid Assessment)

Purpose: Quickly categorize solvents as "Soluble," "Partially Soluble," or "Insoluble" for process development.[1]

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- Preparation: Weigh 10 mg of **(3-Ethoxy-4,5-difluorophenyl)methanol** into a clear HPLC vial.
- Addition: Add 100 µL of the test solvent (Target conc: 100 mg/mL).
- Agitation: Vortex for 30 seconds.
- Observation:
  - Clear Solution: Soluble (>100 mg/mL).
  - Cloudy/Solid Remains: Add solvent in 100 µL increments until clear or volume reaches 1 mL.
- Heat Cycle: If insoluble at RT, heat to 50°C. If it dissolves, the solvent is a candidate for recrystallization.[1]

Tier 2: Gravimetric/HPLC Saturation Method (Quantitative)

Purpose: Determine exact thermodynamic solubility (

) for regulatory or critical process parameters.

- Saturation: Add excess solid compound to 2 mL of solvent in a sealed vial.
- Equilibration: Shake at constant temperature (e.g., 25°C) for 24 hours.
  - Critical Step: Ensure solid is always present. If all dissolves, add more.[1]
- Filtration: Filter the supernatant through a 0.22 µm PTFE syringe filter (pre-heated if measuring hot solubility).
- Quantification:
  - Gravimetric: Evaporate a known volume of filtrate to dryness and weigh the residue.

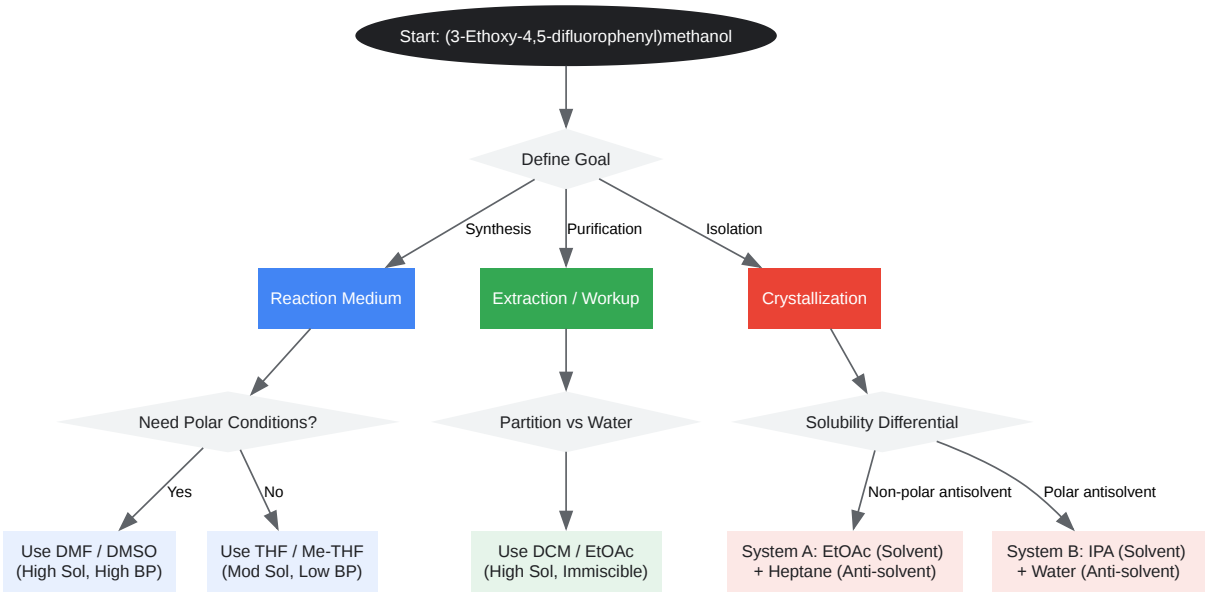
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- HPLC (Preferred): Dilute filtrate 100x in Methanol and inject onto a C18 column (Detection: UV 254 nm). Compare against a standard curve.

Visualization: Solubility Workflow & Thermodynamics

Figure 1: Solvent Selection Decision Tree

This logic flow guides the selection of solvents for synthesis, extraction, and crystallization based on the compound's properties.[1]



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Caption: Decision matrix for solvent selection based on process intent. The compound's lipophilicity favors organic/aqueous partitioning.[1]

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Process Implications & Applications

Crystallization Strategy

The solubility profile suggests two robust crystallization systems:

- Solvent/Anti-solvent: Dissolve in minimal Ethyl Acetate at RT or mild heat. Slowly add Heptane (or Hexane) until turbidity persists. Cool to 0°C.[2][3]
  - Why? The fluorinated ring is lipophilic enough to dissolve in EtOAc but too polar for pure alkanes, creating a steep solubility curve.[1]
- Cooling Crystallization: Dissolve in hot Isopropyl Alcohol (IPA) (60°C). Cool slowly to 0°C.
  - Why? Solubility in IPA decreases significantly with temperature for benzyl alcohol derivatives.

Extraction Efficiency

For workup after synthesis:

- Avoid: Diethyl ether (often too volatile and prone to peroxide formation, though solubility is good).[1]
- Prefer:MTBE or DCM. The compound will partition strongly into these organic layers from an aqueous quench, leaving inorganic salts in the water phase.[1]

Safety & Handling (MSDS Highlights)

- Signal Word: Warning
- Hazards: H315 (Skin Irritation), H319 (Eye Irritation).[1]
- Handling: Fluorinated aromatics can be absorbed through the skin. Always use nitrile gloves and work within a fume hood.
- Waste: Dispose of in halogenated organic waste streams due to the Fluorine content.

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